

Sniper(abl)-033 solving experimental errors

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Compound Focus: Sniper(abl)-033

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SNIPER(ABL)-033 Technical Specifications

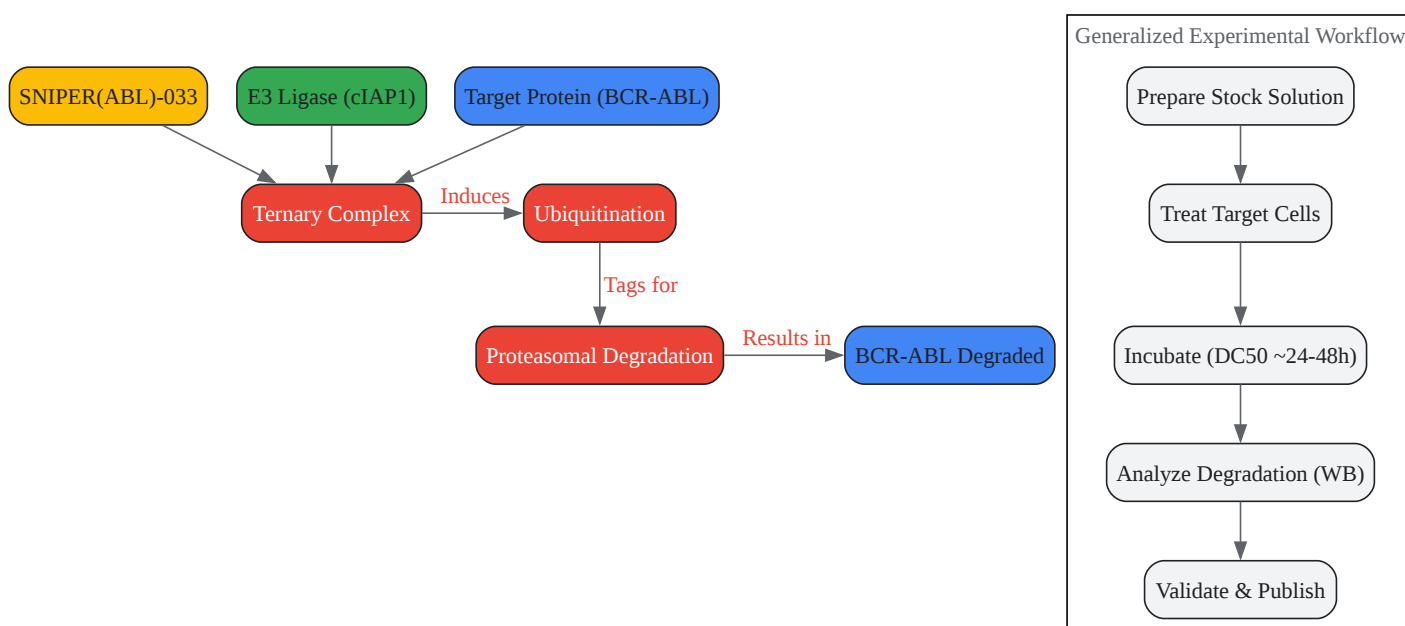
The table below summarizes the core quantitative data available for **SNIPER(ABL)-033**, which is essential for benchmarking experiments [1] [2] [3].

Property	Specification
CAS Number	2222354-18-7 [1]
Molecular Formula	C61H73F3N10O9S2 [1]
Molecular Weight	1211.42 g/mol [1]
Primary Target	BCR-ABL protein [1] [3]
Degradation Efficiency (DC50)	0.3 μ M [1] [3]
Storage (Powder)	-20°C for 3 years [1]
Storage (Solution)	-80°C for 1 year [1]
Ligand for ABL	HG-7-85-01 [2] [3]
Ligand for IAP (E3 Ligase)	LCL161 derivative [2] [3]

Mechanism of Action and Experimental Workflow

SNIPER(ABL)-033 is a bifunctional molecule that hijacks the cell's natural protein degradation system. One end (HG-7-85-01) binds to the target BCR-ABL protein, while the other end (LCL161 derivative) recruits an E3 ubiquitin ligase (cIAP1) [4]. This brings the target protein and the ligase together, leading to the ubiquitination of BCR-ABL and its subsequent degradation by the proteasome [4] [3].

The following diagram illustrates this mechanism and a generalized experimental workflow for its application.



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Common Experimental Challenges & Solutions

Based on the mechanism and chemical properties of SNIPERs, here are some potential experimental issues and troubleshooting approaches.

Problem Area	Possible Causes & Solutions
Insufficient Target Degradation	• Verification: Confirm degradation via Western Blot against BCR-ABL. • Dosage: Re-test around the DC50 of 0.3 μM ; use a range of concentrations [1] [3]. • Cell Line: Ensure your cell model (e.g., CML lines) expresses the BCR-ABL fusion protein. Compound Handling & Solubility
• Solvent: Use DMSO for stock solutions. The max solubility is ~ 125 mg/mL (~ 231.22 mM) [2]. • Storage: Store powder at -20°C and freshly prepared solutions at -80°C . Avoid repeated freeze-thaw cycles [1]. Off-Target Effects or High Cytotoxicity	• IAP Degradation: Note that SNIPERs can also degrade cIAP1. This dual activity may be intentional but can confuse results [4]. • Control Experiments: Use negative control compounds (e.g., inactive analog without the E3 ligase ligand). Poor Data Reproducibility
• Compound Verification: Source the compound from a reputable supplier and verify its purity (should be $\geq 98\%$) [2]. • Protocol Standardization: Adhere strictly to incubation times and cell confluence levels during treatment.	

Key Experimental Protocols

Here are foundational methodologies for working with **SNIPER(ABL)-033**, inferred from its technical data.

Stock Solution Preparation

- **Calculation:** To prepare a 10 mM stock solution, dissolve **12.1 mg** of **SNIPER(ABL)-033** (MW: 1211.42 g/mol) in **1 mL** of pure, anhydrous DMSO [1].
- **Aliquoting:** Immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and maintain stability.
- **Storage:** Store aliquots at **-80°C** for long-term stability (up to 6 months) [1].

In Vivo Dosing Formulation Example

For animal studies, one common approach is to use a suspension for oral administration [2]:

- Prepare a 0.5% carboxymethyl cellulose sodium (CMC-Na) solution in purified water.
- Gently suspend the compound in the 0.5% CMC-Na solution to achieve the desired working concentration (e.g., 2.5 mg/mL).
- Administer the freshly prepared suspension to animals.

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References

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2. HG-7-85-01-NH2 | CAS#: 1258391-29-5 | ligand of SNIPER (ABL)- 033 ... [invivochem.com]
3. | SNIPERs | SNIPERs inhibitors pathway SNIPERs [adooq.com]
4. IAP-based PROTAC Design and Development - BOC Sciences [ptc.bocsci.com]

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